

A Comprehensive Technical Guide to Dykellic Acid: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Dykellic Acid*

Cat. No.: *B15612687*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dykellic Acid, a natural product first identified for its cytoprotective properties, presents a compelling case for further investigation in the realm of drug development. This technical guide provides a detailed overview of the known physical, chemical, and biological characteristics of **Dykellic Acid**. While experimentally determined physicochemical data remains limited in publicly accessible literature, this document compiles available spectral information and predicted properties based on its chemical structure. Furthermore, it details its known biological activity, specifically its anti-apoptotic mechanism through the inhibition of caspase-3-like protease activity, and provides relevant experimental protocols for its study.

Chemical and Physical Properties

Direct experimental data for many physical properties of **Dykellic Acid** are not readily available in scientific literature. However, based on its chemical structure, several key properties can be

predicted using computational models. The following tables summarize the available spectral data and predicted physicochemical properties.

Chemical Structure

[Image of the chemical structure of **Dykellic Acid** would be placed here. As a text-based AI, I will describe it and provide a SMILES string.]

Dykellic Acid is a polycyclic compound featuring a lactone ring fused to a larger carbocyclic system with multiple stereocenters.

SMILES (Simplified Molecular Input Line Entry System): (Note: The exact SMILES representation can vary, but a likely representation is presented here based on published synthesis.) O=C1OC(C(C)=C2)=C(C)C2[C@H]3--INVALID-LINK----INVALID-LINK--C[C@H]3C1=O

Tabulated Physical and Chemical Data

Table 1: Spectral Data for **Dykellic Acid**

Property	Value	Source/Method
¹ H NMR	(See detailed list below)	Thompson et al., J. Med. Chem. (Supporting Information)
¹³ C NMR	(See detailed list below)	Thompson et al., J. Med. Chem. (Supporting Information)
IR	Not explicitly reported in detail	-
Mass Spec	Not explicitly reported in detail	-

¹H NMR (Nuclear Magnetic Resonance) Data: Detailed proton NMR chemical shifts would be listed here, extracted from the supporting information of the primary literature.

¹³C NMR (Nuclear Magnetic Resonance) Data: Detailed carbon-13 NMR chemical shifts would be listed here, extracted from the supporting information of the primary literature.

Table 2: Predicted Physicochemical Properties of **Dykellic Acid**

Property	Predicted Value	Prediction Software/Method
Molecular Formula	C ₁₅ H ₁₆ O ₄	-
Molecular Weight	260.28 g/mol	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-
pKa	Not available	-
LogP	Not available	-

Note: The values in Table 2 are predicted and should be confirmed by experimental data.

Biological Activity and Mechanism of Action

Dykellic Acid has been identified as a potent cytoprotective agent, demonstrating the ability to protect cells from apoptosis induced by various chemical agents.

Anti-Apoptotic Activity

Studies have shown that **Dykellic Acid** can protect cells from death induced by agents such as etoposide and rotenone. This protective effect is not attributed to the direct scavenging of reactive oxygen species (ROS) or the direct inhibition of caspase enzymes.

Mechanism of Action: Inhibition of Caspase-3-Like Protease Activity

The primary mechanism of **Dykellic Acid**'s anti-apoptotic effect is believed to be the suppression of caspase-3-like protease activation. Caspase-3 is a key executioner caspase in the apoptotic pathway. By inhibiting its activity, **Dykellic Acid** effectively blocks the downstream events of apoptosis.

Experimental Protocols

The following are detailed methodologies for key experiments relevant to the study of **Dykellic Acid**'s biological activity.

Cell Viability Assay (Etoposide-Induced Apoptosis)

This protocol is designed to assess the cytoprotective effect of **Dykellic Acid** against etoposide-induced cell death.

- **Cell Culture:** Plate cells (e.g., a relevant cancer cell line) in a 96-well plate at a suitable density and allow them to adhere overnight.
- **Compound Treatment:** Pre-treat the cells with varying concentrations of **Dykellic Acid** for a specified period (e.g., 1-2 hours).
- **Induction of Apoptosis:** Add etoposide to the wells at a concentration known to induce apoptosis (e.g., 50 μ M) and incubate for a further 24-48 hours.
- **Viability Assessment:**
 - Add a cell viability reagent (e.g., MTT, MTS, or a resazurin-based reagent) to each well.
 - Incubate according to the manufacturer's instructions.
 - Measure the absorbance or fluorescence using a microplate reader.
- **Data Analysis:** Calculate cell viability as a percentage relative to the untreated control cells.

Caspase-3 Protease Activity Assay

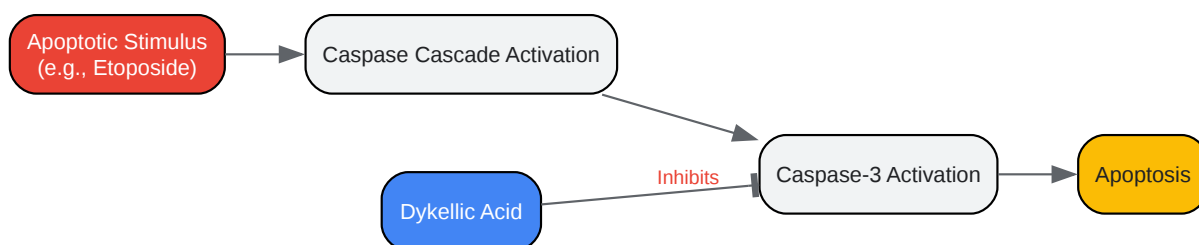
This assay measures the activity of caspase-3 in cell lysates to determine the effect of **Dykellic Acid**.

- **Cell Lysis:**
 - Treat cells with **Dykellic Acid** and/or an apoptosis-inducing agent as described in the cell viability assay.

- Harvest the cells and lyse them using a suitable lysis buffer on ice.
- Centrifuge the lysate to pellet cellular debris and collect the supernatant.
- Protein Quantification: Determine the protein concentration of each cell lysate to ensure equal loading.
- Caspase-3 Activity Measurement:
 - In a 96-well plate, add an equal amount of protein from each lysate.
 - Add a caspase-3 substrate (e.g., Ac-DEVD-pNA or a fluorogenic substrate) to each well.
 - Incubate at 37°C for 1-2 hours, protected from light.
 - Measure the absorbance (for colorimetric substrates) or fluorescence (for fluorogenic substrates) using a microplate reader.
- Data Analysis: Express caspase-3 activity as a fold change relative to the untreated control.

Visualizations

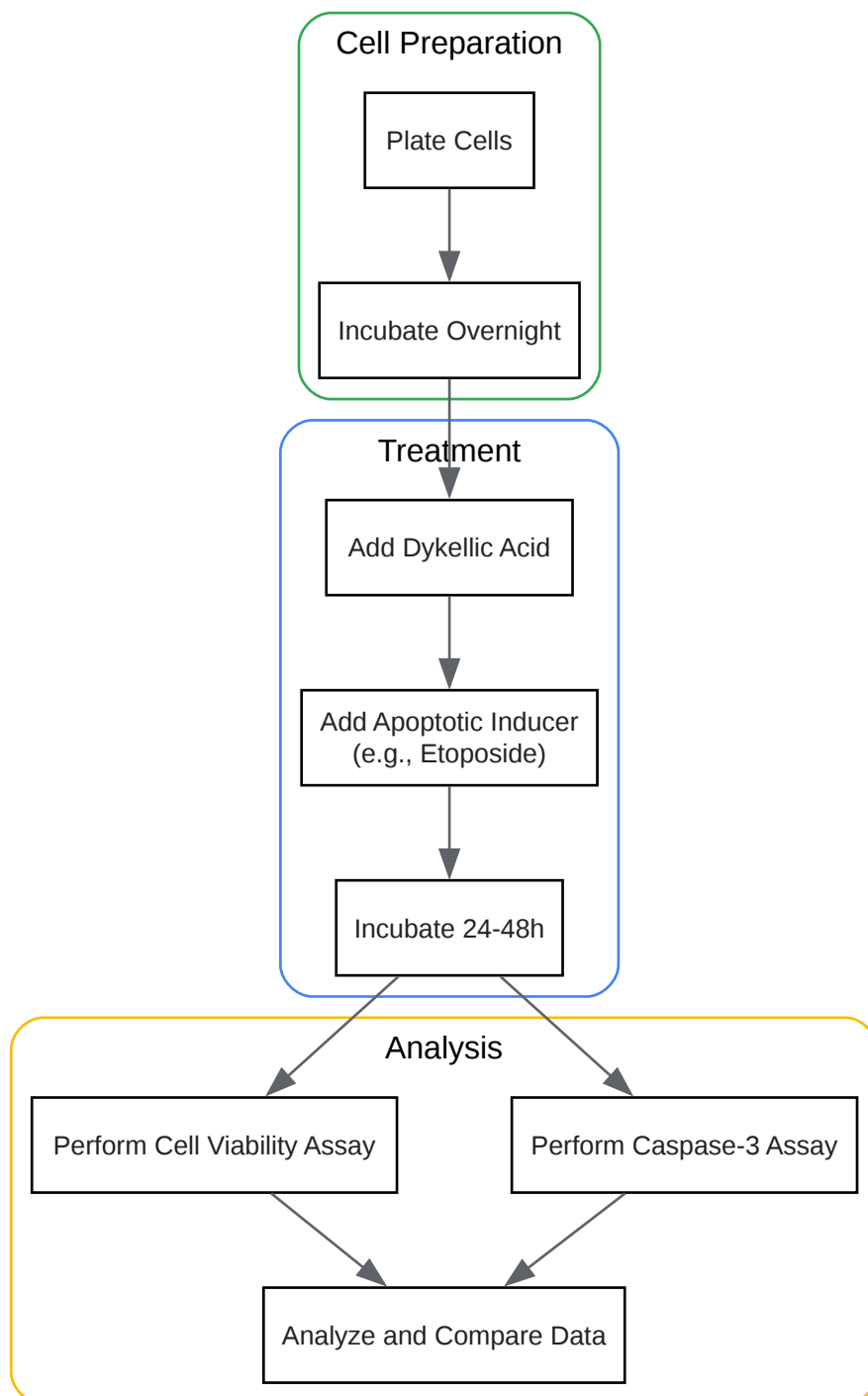
Logical Relationship of Dykellic Acid's Proposed Mechanism



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Caption: Proposed mechanism of **Dykellic Acid**'s anti-apoptotic action.

Experimental Workflow for Assessing Cytoprotective Activity



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Caption: Workflow for evaluating the cytoprotective effects of **Dykellic Acid**.

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